

# Dimethoxymethylsilane (CAS: 16881-77-9): A Technical Guide for Researchers

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals on the Properties and Applications of **Dimethoxymethylsilane**.

**Dimethoxymethylsilane**, a versatile organosilicon compound, has emerged as a crucial reagent in modern organic synthesis. Its utility as a mild and effective reducing agent, particularly in copper-catalyzed reactions, has made it an invaluable tool for the construction of complex molecules, including key intermediates for pharmaceutical development. This guide provides a comprehensive overview of its physicochemical properties, safety and handling protocols, and detailed experimental procedures for its primary applications.

## **Core Physicochemical and Safety Data**

**Dimethoxymethylsilane** is a colorless, highly flammable liquid. Due care must be taken when handling this reagent. It is sensitive to moisture and can decompose in contact with water, liberating methanol.[1] All operations should be conducted in a well-ventilated fume hood, and appropriate personal protective equipment, including safety goggles, gloves, and flame-retardant clothing, should be worn.[1][2][3]

Table 1: Physicochemical Properties of **Dimethoxymethylsilane** 



Property	Value	Reference(s)
CAS Number	16881-77-9	[2][4]
Molecular Formula	C <sub>3</sub> H <sub>10</sub> O <sub>2</sub> Si	[4][5]
Molecular Weight	106.20 g/mol	[1][6]
Appearance	Colorless liquid	[2][6]
Boiling Point	61 °C / 141.8 °F	[2]
Melting Point	-136 °C / -212.8 °F	[2]
Density	0.861 g/cm <sup>3</sup>	[2]
Refractive Index	1.36	[1]
Flash Point	2 °C / 35.6 °F	[2]

Table 2: Safety and Handling Information

Hazard Statement	Precautionary Measures
H225: Highly flammable liquid and vapor.[2][3]	P210: Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[2][3]
May cause skin and eye irritation.[7]	P280: Wear protective gloves/protective clothing/eye protection/face protection.[2][3]
Moisture sensitive.[8]	P233: Keep container tightly closed.[2][3]
P403 + P235: Store in a well-ventilated place. Keep cool.[2][3]	

## **Applications in Organic Synthesis**

The primary application of **dimethoxymethylsilane** in a research and drug development context is as a hydride source in transition metal-catalyzed reactions. It is particularly prominent in copper-hydride (CuH) catalyzed asymmetric hydroamination, a powerful method for the synthesis of chiral amines, which are ubiquitous in pharmaceuticals.



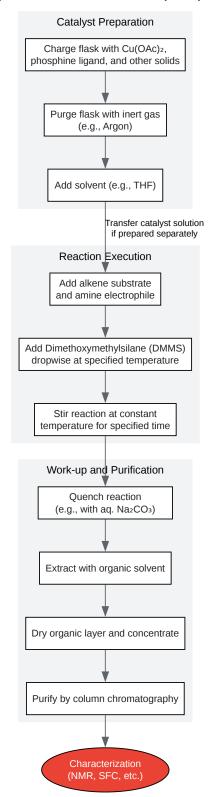
# Copper-Catalyzed Asymmetric Hydroamination of Alkenes

**Dimethoxymethylsilane** is a key reagent in the Buchwald group's methodology for the enantioselective hydroamination of alkenes. This reaction provides access to valuable chiral secondary and tertiary amines with high enantioselectivity. The overall transformation involves the formal addition of an N-H bond across a carbon-carbon double bond.

A general workflow for this type of reaction is depicted below.



#### General Experimental Workflow for CuH-Catalyzed Hydroamination





# Catalytic Cycle of CuH-Catalyzed Hydroamination **DMMS** (Me(MeO)<sub>2</sub>SiH) Reduction L\*Cu(OAc)2 Alkene R<sub>2</sub>N-OBz L\*Cu-H (Amine Electrophile) (Active Catalyst) Regeneration (transmetalation) L\*Cu-Alkyl L\*Cu-OBz Release

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